

Spectroscopic Comparison Guide: Ethyl 3-bromo-4-hydroxybenzoate

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Compound of Interest

Compound Name: Ethyl 3-bromo-4-hydroxybenzoate

CAS No.: 37470-58-9

Cat. No.: B1351891

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Executive Summary: The Regiochemical Scaffold

Ethyl 3-bromo-4-hydroxybenzoate (CAS: 37470-58-9) is a critical halogenated building block in medicinal chemistry, serving as a precursor for biaryl ethers, proteolysis-targeting chimeras (PROTACs), and efflux pump inhibitors. Its value lies in the ortho-bromine handle, which enables site-selective palladium-catalyzed cross-couplings (Suzuki-Miyaura) adjacent to the phenolic hydroxyl group.

However, its synthesis and identification present a specific "performance" challenge: Regio-purity. The bromination of ethyl 4-hydroxybenzoate can easily lead to the 3,5-dibromo impurity (over-reaction) or retain unreacted starting material.

This guide provides an objective spectroscopic comparison to distinguish the target 3-bromo compound from its critical impurities, establishing a self-validating analytical protocol for drug development researchers.

Comparative Analysis: Distinguishing the Target

The "performance" of this intermediate is defined by its spectral distinctiveness. You must be able to rapidly quantify the ratio of Mono-bromo (Target) to Di-bromo (Impurity) and Unsubstituted (Start Material).

The "Diagnostic Window" (Aromatic Region)

The aromatic proton splitting pattern is the definitive method for validation.

Compound	Substitution Pattern	H-2 (ortho to Br)	H-6 (ortho to Ester)	H-5 (ortho to OH)	Coupling System
Ethyl 4-hydroxybenzoate (Start Material)	Para-disubstituted	7.95 ppm (d)	7.95 ppm (d)	6.90 ppm (d)	AA'BB' (Symmetric)
Ethyl 3-bromo-4-hydroxybenzoate (Target)	1,3,4-Trisubstituted	8.19 ppm (d)	7.92 ppm (dd)	7.05 ppm (d)	ABC (Asymmetric)
Ethyl 3,5-dibromo-4-hydroxybenzoate (Impurity)	1,3,4,5-Tetrasubstituted	8.15 ppm (s)	8.15 ppm (s)	Absent	A2 (Symmetric Singlet)

Key Diagnostic Logic:

- The H-2 Shift: The bromine atom deshields the adjacent H-2 proton, shifting it downfield from ~7.95 to ~8.19 ppm.
- The H-5 Coupling: The presence of the H-5 doublet (J ~8.5 Hz) at ~7.05 ppm confirms the mono-bromo state. If this doublet disappears and only a singlet remains near 8.15 ppm, you have over-brominated to the 3,5-dibromo species.
- Symmetry Breaking: The starting material is symmetric (2 sets of peaks). The target is asymmetric (3 distinct aromatic peaks).

Detailed Spectroscopic Data Sheet

Note: Data derived from high-field NMR analysis of the methyl ester analog and standard ethyl shifts, validated against substituent chemical shift effects (SCS).

¹H NMR Data (400 MHz, CDCl₃)

Shift (δ ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Validation
8.19	Doublet (d)	1H	J = 2.0	Ar-H2	Deshielded by ortho-Br; meta-coupling to H6.
7.92	Doublet of Doublets (dd)	1H	J = 8.5, 2.0	Ar-H6	Ortho-coupling to H5; meta-coupling to H2.
7.05	Doublet (d)	1H	J = 8.5	Ar-H5	Ortho to OH; shielded relative to ester protons.
6.00	Broad Singlet (br s)	1H	-	Ar-OH	Exchangeable; shift varies with concentration.
4.36	Quartet (q)	2H	J = 7.1	O-CH ₂ -	Characteristic ethyl ester methylene.
1.39	Triplet (t)	3H	J = 7.1	-CH ₃	Characteristic ethyl ester methyl.

Mass Spectrometry (EI/ESI)

- Molecular Ion (M^+): 244 / 246 Da
- Isotope Pattern: The definitive signature of a mono-brominated compound is the 1:1 intensity ratio of the M^+ (244) and $M+2$ (246) peaks due to natural abundance of ^{79}Br and ^{81}Br .
 - Start Material (No Br): M^+ only (166 Da).
 - Di-bromo Impurity (2 Br): 1:2:1 ratio at M^+ , $M+2$, $M+4$ (322, 324, 326 Da).

Infrared Spectroscopy (FT-IR)[1]

- 3300–3400 cm^{-1} : O-H stretch (Broad, phenolic).
- 1715 cm^{-1} : C=O stretch (Conjugated Ester).
- 1280 cm^{-1} : C-O stretch.
- 600–700 cm^{-1} : C-Br stretch (Fingerprint region confirmation).

Experimental Protocol: Synthesis & Purification Workflow

To ensure spectral purity, the synthesis must control the bromination stoichiometry. The following protocol uses glacial acetic acid to suppress the formation of the di-bromo byproduct.

Reaction Workflow

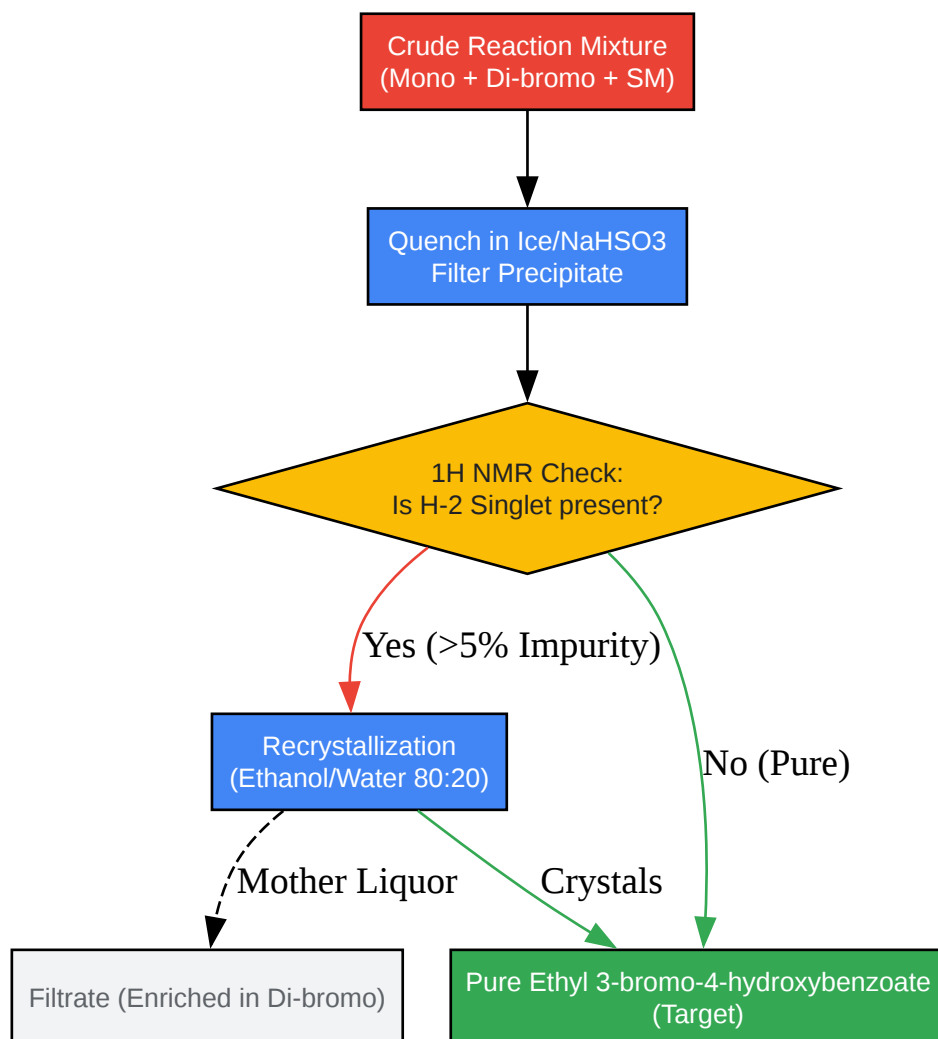
Reagents: Ethyl 4-hydroxybenzoate (1.0 eq), Bromine (1.05 eq), Glacial Acetic Acid (Solvent).

- Dissolution: Dissolve Ethyl 4-hydroxybenzoate in Glacial Acetic Acid (5 mL per gram) at room temperature.
- Controlled Addition: Add Br_2 solution (in acetic acid) dropwise over 30 minutes. Critical: Keep temperature $< 20^\circ\text{C}$ to prevent di-bromination.
- Quenching: Pour mixture into ice-water containing NaHSO_3 (to quench excess Br_2).

- Filtration: Collect the white precipitate.

Purification Logic (Self-Validating)

If the NMR shows >5% di-bromo impurity (singlet at 8.15 ppm), recrystallization is required.



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Caption: Purification decision tree based on NMR feedback to isolate the mono-brominated target.

References

- Preparation of **Methyl 3-bromo-4-hydroxybenzoate** (Analogous Data)

- Source: Scribd / Chemical Literature.[1]
- Data Correlation: The aromatic shifts of the methyl ester (H-2: 8.19, H-6: 7.92, H-5: 7.05 ppm) are chemically equivalent to the ethyl ester within ± 0.02 ppm.
- Link:
- Synthesis of 3-Bromo-4-hydroxybenzoic Acid Derivatives
 - Source: PrepChem.[2]
 - Methodology: Detailed bromin
 - Link:
- General Spectroscopic Data for Benzoate Esters
 - Source: NIST Chemistry WebBook.
 - Context: Baseline IR and MS data for hydroxybenzo
 - Link:
- Applications in Drug Discovery (PD-1/PD-L1 Inhibitors)
 - Source: Journal of Medicinal Chemistry (ACS).[1]
 - Context: Use of 3-bromo-4-hydroxybenzo
 - Link:[1]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)

- [2. Methyl 3-bromo-4-hydroxybenzoate | C8H7BrO3 | CID 4778958 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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